Section 1: Core Physicochemical Properties and Molecular Structure Analysis

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Compound of Interest

Compound Name:	*4-Amino-6-ethylquinoline*
CAS No.:	*948293-21-8*
Cat. No.:	*B1285054*

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Before delving into solubility and stability, it is essential to understand the basic molecular characteristics of **4-Amino-6-ethylquinoline**. These properties provide the foundation for predicting its behavior in various chemical environments.

Table 1: Physicochemical Properties of **4-Amino-6-ethylquinoline**

Property	Value	Source
CAS Number	**948293-21-8**	
Molecular Formula	$C_{11}H_{12}N_2$	
Molecular Weight	172.23 g/mol	
Physical Form	Solid	
SMILES String	CCC1=CC2=C(C=C1)N=CC=C2N	

| InChI Key | QVBZMOLISBWGIW-UHFFFAOYSA-N | |

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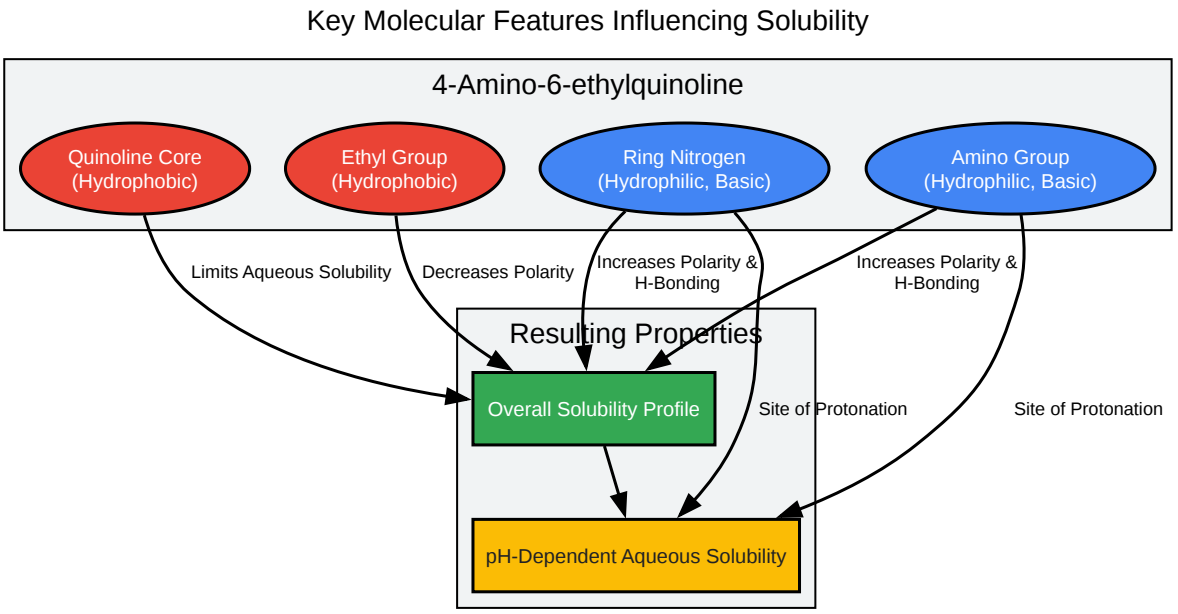
The structure of **4-Amino-6-ethylquinoline** is characterized by a conflict between hydrophobic and hydrophilic regions. The bicyclic quinoline ring system and the ethyl group are inherently nonpolar and contribute to the molecule's hydrophobicity. Conversely, the amino group at the 4-position and the nitrogen atom within the quinoline ring introduce polarity and the capacity for hydrogen bonding, which are key drivers of solubility in polar solvents.[1]



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Caption: Key molecular features of **4-Amino-6-ethylquinoline**.

Section 2: Predicted Solubility Profile

While specific quantitative solubility data for **4-Amino-6-ethylquinoline** is not readily available in the literature, a reliable qualitative profile can be predicted based on its structure and the known behavior of other aminoquinolines.[1][2]

- Aqueous Solubility: The molecule is predicted to have low intrinsic solubility in neutral water due to the dominant hydrophobic quinoline core.[1] However, as a weak base, its aqueous

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solubility is expected to be highly pH-dependent.[2][3] In acidic solutions, the amino group and the ring nitrogen can become protonated, forming a more soluble cationic salt.[2][4] Therefore, solubility should increase significantly as the pH decreases below the compound's pKa.[3][5]

- Polar Protic Solvents (e.g., Ethanol, Methanol): Moderate to good solubility is expected. These solvents can engage in hydrogen bonding with the amino group while also solvating the hydrophobic portions of the molecule.[1]
- Polar Aprotic Solvents (e.g., DMSO, DMF): Good to high solubility is anticipated. These solvents are effective at solvating both the polar functional groups and the aromatic ring system.[1]
- Non-Polar Solvents (e.g., Hexane, Toluene): Poor to negligible solubility is predicted. The overall polarity of the molecule, conferred by the nitrogen atoms, is too high for significant interaction with non-polar solvents.[1]

Table 2: Predicted Qualitative Solubility of **4-Amino-6-ethylquinoline**

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Aqueous (pH-dependent)	**Water, Phosphate Buffered Saline (PBS)**	**Low at neutral pH, increasing in acidic pH**	**The compound is a weak base; protonation at low pH forms a more soluble salt.[2][6]**
Polar Protic	Ethanol, Methanol	Sparingly to Moderately Soluble	Solvents can hydrogen bond with the amino group and solvate the quinoline ring.[1]
Polar Aprotic	DMSO, DMF, Acetonitrile	Moderately to Highly Soluble	Effective solvation of both polar groups and the aromatic system.[1]

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| Non-Polar | Hexane, Toluene, Dichloromethane | Insoluble to Sparingly Soluble | The molecule's polarity is too high for favorable interaction with non-polar solvents.[1] |

Section 3: Experimental Determination of Thermodynamic Solubility

Predictions are invaluable for initial planning, but quantitative data is essential for development. The "shake-flask" method is the gold standard for determining thermodynamic equilibrium solubility, providing a definitive measure of a compound's intrinsic solubility in a given solvent system.[7][8]

Protocol 1: Shake-Flask Solubility Determination

Causality: This protocol is designed to achieve a true equilibrium between the undissolved solid and the saturated solution. The extended agitation period (24-48 hours) ensures that the dissolution process has reached its endpoint, while the constant temperature prevents thermal fluctuations from affecting the solubility.[8] Centrifugation and filtration are critical steps to remove all particulate matter, ensuring that the analyzed supernatant represents only the dissolved compound.

Methodology:

- Preparation: Add an excess amount of solid **4-Amino-6-ethylquinoline** (e.g., 5-10 mg) to a series of glass vials. The key is to ensure a visible amount of undissolved solid remains at the end of the experiment.
- Solvent Addition: Add a precise volume (e.g., 1 mL) of each selected solvent (e.g., water, pH-adjusted buffers, ethanol, DMSO) to the respective vials.
- Equilibration: Seal the vials tightly and place them in an orbital shaker or rotator set to a constant temperature (typically 25 °C or 37 °C). Agitate the samples for 24 to 48 hours to allow the system to reach equilibrium.[8]
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Centrifuge the vials at high speed (e.g., >10,000 x g) for 15-20 minutes to pellet any remaining suspended solids.

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- Sample Collection: Carefully withdraw a known volume of the clear supernatant. For highly soluble samples, this aliquot may need to be diluted with an appropriate solvent to fall within the linear range of the analytical method.

- Quantification: Analyze the concentration of the dissolved compound in the supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry.[7][9] The concentration is determined by comparing the analytical response to a standard curve prepared with known concentrations of the compound.

- Data Reporting: The final solubility is reported in units such as mg/mL or µg/mL. The experiment should be performed in triplicate to ensure reproducibility.[7]

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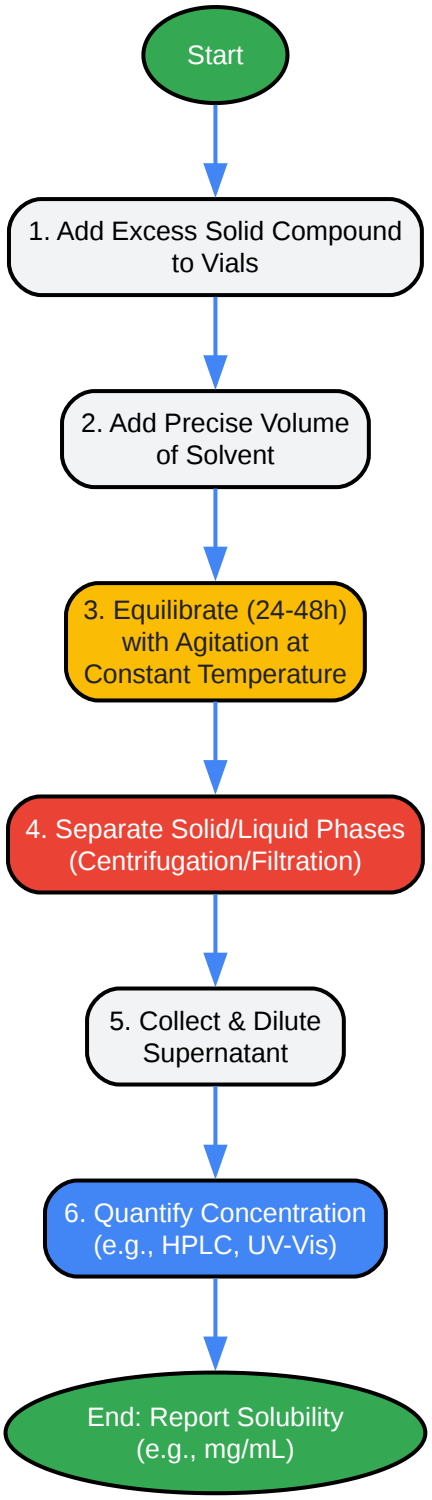
Workflow for Shake-Flask Solubility Determination



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Caption: Workflow for the shake-flask method.

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Section 4: Stability Profile and Forced Degradation Studies

Assessing the stability of a molecule is critical to ensure its integrity during storage and use.[10] Forced degradation, or stress testing, is an essential practice mandated by regulatory bodies like the ICH to identify likely degradation products and establish the inherent stability of a drug substance.[11][12] These studies are fundamental to developing stability-indicating analytical methods (SIAMs), which are validated to accurately measure the active compound in the presence of its degradants, impurities, and excipients.[13][14]

Predicted Instability Pathways

Based on the aminoquinoline structure, **4-Amino-6-ethylquinoline** may be susceptible to degradation under the following conditions:

- Oxidative Degradation: The electron-rich aromatic ring and the amino group are potential sites for oxidation, which could lead to the formation of N-oxides, hydroxylated derivatives, or ring-opened products.[15]
- Photodegradation: Many quinoline-based compounds are known to be sensitive to UV light.[16] UVA irradiation can lead to photodegradation, potentially forming toxic photoproducts.[16][17]
- Hydrolysis: While the core quinoline structure is generally stable to hydrolysis, extreme pH conditions combined with elevated temperatures could potentially lead to degradation.
- Thermal Degradation: At elevated temperatures, the molecule may decompose. The specific degradation pathway would need to be determined experimentally.[18]

Protocol 2: Forced Degradation (Stress Testing)

Causality: The conditions for forced degradation are intentionally more severe than standard storage conditions to accelerate the degradation process.[11] The goal is not to completely destroy the compound but to achieve a target degradation of 5-20%.[19] This level of degradation is sufficient to produce and detect the primary degradation products, thereby challenging and validating the specificity of the analytical method.[10] A control sample,

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protected from the stress condition, is always run in parallel to differentiate stress-induced degradation from any inherent instability.

Methodology:

A solution of **4-Amino-6-ethylquinoline** (e.g., 1 mg/mL in a suitable solvent like acetonitrile/water) is subjected to the following stress conditions as per ICH Q1A(R2) and Q1B guidelines.[20][21]

- Acidic Hydrolysis:
  - Condition: Mix the drug solution with an equal volume of 0.1 M HCl.
  - Procedure: Store at a controlled temperature (e.g., 60 °C) for a defined period (e.g., 2, 6, 24 hours). After incubation, cool the sample and neutralize it with an equivalent amount of 0.1 M NaOH before analysis.
- Basic Hydrolysis:
  - Condition: Mix the drug solution with an equal volume of 0.1 M NaOH.
  - Procedure: Store at a controlled temperature (e.g., 60 °C) for a defined period. After incubation, cool and neutralize with 0.1 M HCl before analysis.
- Oxidative Degradation:
  - Condition: Mix the drug solution with an equal volume of 3% hydrogen peroxide (H_2O_2).
  - Procedure: Store at room temperature, protected from light, for a defined period.
- Thermal Degradation:
  - Condition: Expose the solid compound to dry heat (e.g., 80 °C) in an oven. A solution of the compound should also be heated under reflux.
  - Procedure: Analyze samples at various time points to determine the rate of degradation.
- Photostability:

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- Condition: Expose the solid compound and its solution to a light source that meets ICH Q1B requirements (overall illumination of ≥1.2 million lux hours and an integrated near-UV energy of ≥200 watt hours/m²).[21][22]
- Procedure: A control sample should be wrapped in aluminum foil to protect it from light. Both samples are placed in the photostability chamber and analyzed afterward.

Analysis: All stressed samples, along with an unstressed control, are analyzed by a validated stability-indicating HPLC method. The method should be capable of separating the parent peak of **4-Amino-6-ethylquinoline** from all degradation products. Peak purity analysis using a photodiode array (PDA) detector is crucial to ensure that the parent peak is spectrally pure.

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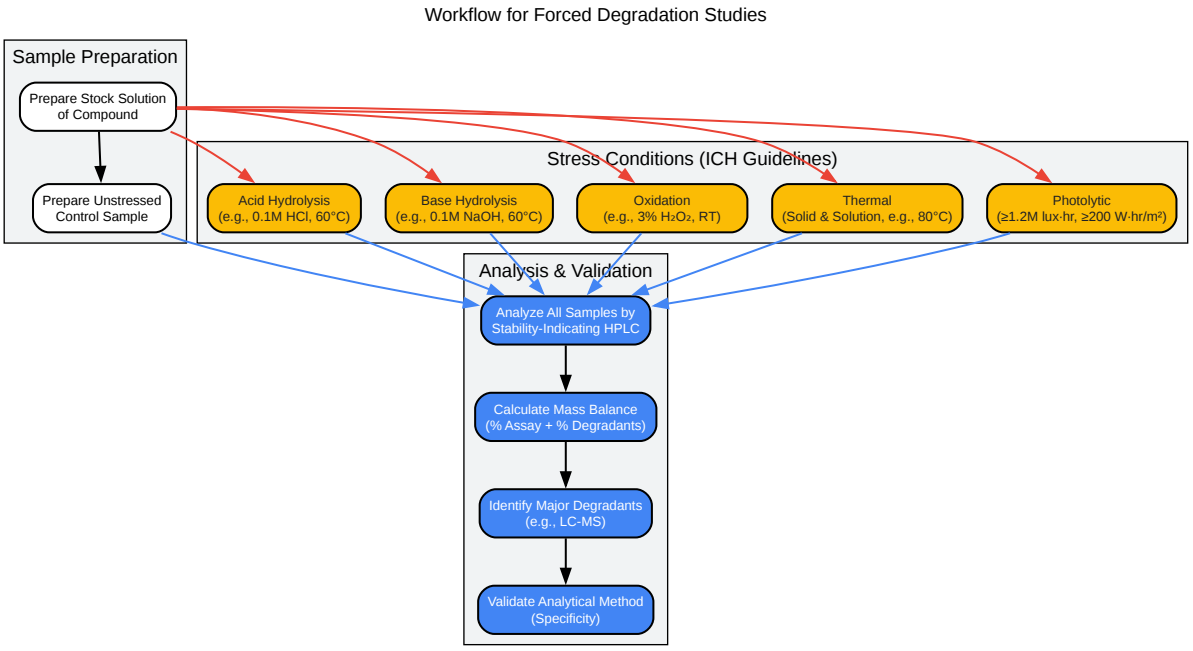

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Caption: Workflow for conducting a forced degradation study.

Table 3: Recommended Conditions for Forced Degradation Studies

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Stress Condition	Reagent/Parameter	Typical Temperature	Rationale
Acid Hydrolysis	**0.1 M - 1 M HCl**	**60 - 80 °C**	**To assess stability in acidic environments, relevant to formulation and physiological conditions.[11]**
Base Hydrolysis	0.1 M - 1 M NaOH	60 - 80 °C	To assess stability in alkaline environments.[11]
Oxidation	3 - 30% H_2O_2	Room Temperature	To evaluate susceptibility to oxidative degradation from atmospheric oxygen or excipients.[23]
Thermal	Dry Heat / Reflux	> 60 °C	To determine the impact of heat during manufacturing and storage.[18][23]

| Photostability | ICH Q1B compliant light source | Controlled Ambient | To evaluate degradation upon exposure to light, informing packaging and handling requirements.[21] |

Conclusion

4-Amino-6-ethylquinoline is a molecule with a structural dichotomy: a hydrophobic core tempered by polar, basic nitrogen centers. This structure predicts a solubility profile that is highly dependent on the solvent system, with a particular sensitivity to pH in aqueous media. While inherently stable, the aminoquinoline scaffold is susceptible to degradation under oxidative and photolytic stress.

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This guide has provided the theoretical framework for understanding these properties and, more critically, the detailed experimental protocols necessary for their quantitative determination. By employing the shake-flask method for solubility and conducting comprehensive forced degradation studies for stability, researchers can generate the robust, reliable data required for informed decision-making in chemical synthesis, biological screening, and pharmaceutical development. The execution of these self-validating experimental workflows is not merely a data-gathering exercise; it is a fundamental component of scientific integrity and a cornerstone of successful research and development.

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